

Application Notes and Protocols for AdBrettPhos in Buchwald-Hartwig Amination

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Compound of Interest

Compound Name: AdBrettPhos

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Introduction

The Buchwald-Hartwig amination is a cornerstone of modern organic synthesis, enabling the formation of carbon-nitrogen (C-N) bonds with remarkable efficiency and scope. This palladium-catalyzed cross-coupling reaction has become indispensable in medicinal chemistry and materials science for the construction of arylamines and related compounds. The choice of ligand is critical to the success of this transformation, influencing catalyst activity, stability, and substrate scope. **AdBrettPhos**, a bulky and electron-rich biaryl phosphine ligand, has emerged as a powerful tool for challenging Buchwald-Hartwig aminations, demonstrating exceptional performance in the coupling of a wide array of aryl and heteroaryl halides with various amines.

These application notes provide a comprehensive overview of the **AdBrettPhos** protocol for Buchwald-Hartwig amination, including detailed experimental procedures, quantitative data on substrate scope and yields, and visualizations of the catalytic cycle and experimental workflow.

Ligand Profile: AdBrettPhos

AdBrettPhos, [2-(Di-1-adamantylphosphino)-3,6-dimethoxy-2',4',6'-tri-*i*-propyl-1,1'-biphenyl], is a highly effective ligand for palladium-catalyzed cross-coupling reactions.^{[1][2]} Its bulky di-adamantylphosphino group and the substituted biaryl backbone create a sterically demanding and electron-rich environment around the palladium center. This unique architecture promotes the challenging oxidative addition and reductive elimination steps of the catalytic cycle, leading

to high catalytic activity and the ability to couple traditionally difficult substrates.[3]

AdBrettPhos is particularly effective for the monoarylation of primary amines and the amination of five-membered heteroarenes.[4] For enhanced convenience and stability, **AdBrettPhos** is often used as a palladium precatalyst, such as **AdBrettPhos** Pd G3, which is air- and moisture-stable and allows for the reliable generation of the active Pd(0) catalyst.[1]

Data Presentation

The following tables summarize the performance of **AdBrettPhos** and the closely related BrettPhos in the Buchwald-Hartwig amination of various aryl halides and amines. The data highlights the broad substrate scope and high yields achievable with this protocol.

Table 1: Palladium-Catalyzed Amination of Aryl Mesylates with Anilines using BrettPhos Ligand[5]

Entry	Aryl Mesylate	Aniline	Product	Yield (%)
1	4-t-Butylphenyl mesylate	Aniline	4-t-Butyl-N-phenylaniline	98
2	4-Methoxyphenyl mesylate	Aniline	4-Methoxy-N-phenylaniline	95
3	4-Trifluoromethylphenyl mesylate	Aniline	4-Trifluoromethyl-N-phenylaniline	92
4	2-Methylphenyl mesylate	Aniline	2-Methyl-N-phenylaniline	88
5	4-t-Butylphenyl mesylate	4-Chloroaniline	4-t-Butyl-N-(4-chlorophenyl)aniline	96
6	4-t-Butylphenyl mesylate	3,5-Dimethylaniline	4-t-Butyl-N-(3,5-dimethylphenyl)aniline	99

Reaction Conditions: Aryl mesylate (1.0 mmol), aniline (1.2 mmol), BrettPhos (2 mol%), Pd(OAc)₂ (1 mol%), K₃PO₄ (2.0 mmol), toluene (2 mL), 100 °C, 12 h.[5]

Table 2: Selective Monoarylation of Primary Aliphatic Amines with Aryl Chlorides using BrettPhos Ligand[5]

Entry	Aryl Chloride	Primary Amine	Product	Yield (%)
1	4-Chloroanisole	n-Hexylamine	N-(4-Methoxyphenyl)hexan-1-amine	98
2	4-Chlorotoluene	Cyclohexylamine	N-(4-Methylphenyl)cyclohexanamine	97
3	4-Chloro-N,N-dimethylaniline	Benzylamine	N-Benzyl-4-amino-N,N-dimethylaniline	95
4	1-Chloro-4-(trifluoromethyl)benzene	Methylamine	N-Methyl-4-(trifluoromethyl)aniline	92 (>97:3 mono:diarylation)
5	2-Chlorotoluene	n-Butylamine	N-Butyl-2-methylaniline	96

Reaction Conditions: Aryl chloride (1.0 mmol), amine (1.2 mmol), BrettPhos (1.5 mol%), Pd₂(dba)₃ (0.5 mol%), NaOtBu (1.4 mmol), toluene (2 mL), 80 °C, 4-24 h.[5]

Table 3: Amination of Heteroaryl Halides with Primary Amines using **AdBrettPhos** Pd G3 Precatalyst[1]

Entry	Heteroaryl Halide	Amine	Product	Yield (%)
1	2-Bromothiophene	Morpholine	4-(Thiophen-2-yl)morpholine	95
2	2-Chloropyridine	Aniline	N-Phenylpyridin-2-amine	92
3	5-Bromoindole	n-Butylamine	N-Butyl-1H-indol-5-amine	88
4	2-Chloroquinoline	Benzylamine	N-Benzylquinolin-2-amine	94
5	4-Bromopyrazole	Cyclohexylamine	N-Cyclohexyl-1H-pyrazol-4-amine	85

Reaction Conditions: Heteroaryl halide (1.0 mmol), amine (1.2 mmol), **AdBrettPhos Pd G3** (2 mol%), NaOtBu (1.4 mmol), dioxane (2 mL), 100 °C, 12 h.[1]

Experimental Protocols

General Considerations

All reactions should be performed under an inert atmosphere (e.g., nitrogen or argon) using standard Schlenk techniques or in a glovebox. Solvents should be anhydrous and degassed prior to use. All solid reagents should be dried in a vacuum oven before use.

Representative Experimental Protocol for the Amination of an Aryl Bromide with a Primary Amine using **AdBrettPhos Pd G3** Precatalyst

This protocol describes the coupling of 4-bromoanisole with n-hexylamine.

Reagents and Materials:

- 4-Bromoanisole (187 mg, 1.0 mmol, 1.0 equiv)
- n-Hexylamine (121 mg, 1.2 mmol, 1.2 equiv)
- **AdBrettPhos** Pd G3 Precatalyst (17.5 mg, 0.02 mmol, 2 mol%)
- Sodium tert-butoxide (135 mg, 1.4 mmol, 1.4 equiv)
- Anhydrous dioxane (2 mL)
- Oven-dried Schlenk tube with a magnetic stir bar
- Inert gas supply (Nitrogen or Argon)
- Standard laboratory glassware for workup and purification

Procedure:

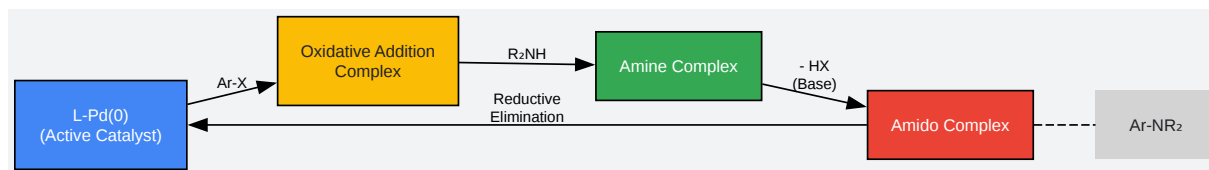
- **Reaction Setup:** To an oven-dried Schlenk tube containing a magnetic stir bar, add 4-bromoanisole (187 mg, 1.0 mmol), **AdBrettPhos** Pd G3 precatalyst (17.5 mg, 0.02 mmol), and sodium tert-butoxide (135 mg, 1.4 mmol).
- **Inert Atmosphere:** Seal the Schlenk tube with a rubber septum, and evacuate and backfill with inert gas three times.
- **Addition of Reagents:** Under a positive pressure of inert gas, add anhydrous dioxane (2 mL) followed by n-hexylamine (121 mg, 1.2 mmol) via syringe.
- **Reaction:** Place the sealed Schlenk tube in a preheated oil bath at 100 °C and stir for 12 hours.
- **Monitoring the Reaction:** The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Quench the reaction by adding 5 mL of water.

- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 10 mL).
- Washing: Wash the combined organic layers with brine (10 mL), dry over anhydrous sodium sulfate, and filter.
- Purification: Concentrate the filtrate under reduced pressure. Purify the crude product by flash column chromatography on silica gel using a mixture of hexanes and ethyl acetate as the eluent to afford the desired product, N-(4-methoxyphenyl)hexan-1-amine.

Mandatory Visualization

Buchwald-Hartwig Amination Catalytic Cycle

The following diagram illustrates the key steps in the palladium-catalyzed Buchwald-Hartwig amination cycle employing the **AdBrettPhos** ligand.

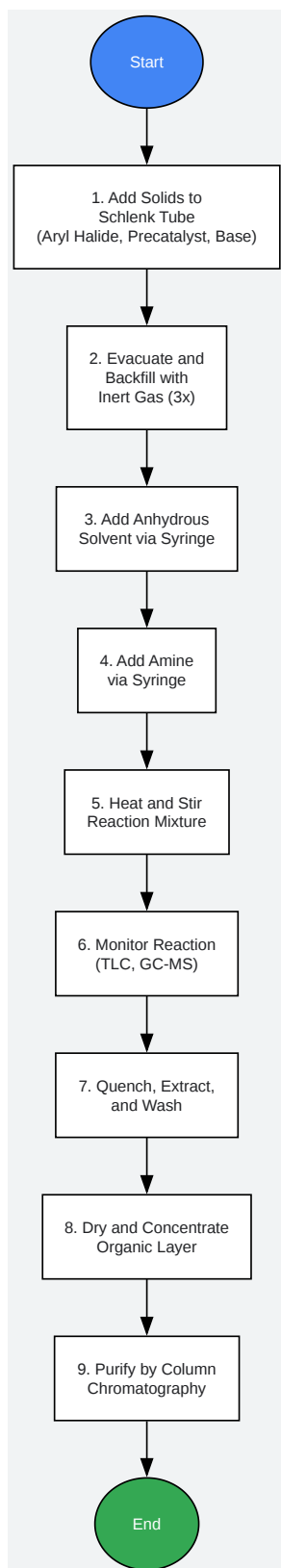


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Caption: Catalytic cycle for the Buchwald-Hartwig amination.

Experimental Workflow for Buchwald-Hartwig Amination

This diagram outlines the step-by-step workflow for setting up and performing a Buchwald-Hartwig amination reaction using the **AdBrettPhos** protocol under an inert atmosphere.



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Caption: Experimental workflow for a typical Buchwald-Hartwig amination.

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References

- 1. G3和G4 Buchwald预催化剂 [sigmaaldrich.com]
- 2. A highly active catalyst for Pd-catalyzed amination reactions: cross-coupling reactions using aryl mesylates and the highly selective monoarylation of primary amines using aryl chlorides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. A Highly Active Catalyst for Pd-Catalyzed Amination Reactions: Cross-Coupling Reactions Using Aryl Mesylates and the Highly Selective Monoarylation of Primary Amines Using Aryl Chlorides [organic-chemistry.org]
- 5. A Highly Active Catalyst for Pd-Catalyzed Amination Reactions: Cross-Coupling Reactions Using Aryl Mesylates and the Highly Selective Monoarylation of Primary Amines Using Aryl Chlorides - PMC [pmc.ncbi.nlm.nih.gov]
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